

What is the chemical structure of Fensulfothion oxon?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fensulfothion oxon

Cat. No.: B121163

[Get Quote](#)

An In-Depth Technical Guide to Fensulfothion Oxon

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological properties of **Fensulfothion oxon**, a significant metabolite of the organophosphate insecticide Fensulfothion. This document details its chemical structure, physicochemical properties, synthesis, and biological interactions, presenting data in a structured format for ease of reference and comparison.

Chemical Identity and Structure

Fensulfothion oxon, an organophosphorus compound, is primarily known as a metabolite of fenthion.^[1] Its chemical structure is characterized by a central phosphorus atom double-bonded to an oxygen atom, a key feature of "oxon" metabolites, which differentiates it from its parent compound, Fensulfothion, which contains a thione (P=S) group. The phosphorus center is also bonded to two ethoxy groups and a 4-(methylsulfinyl)phenyl ester group.

The IUPAC name for **Fensulfothion oxon** is diethyl (4-methylsulfinylphenyl) phosphate.^{[1][2]}^[3] Its chemical formula is C₁₁H₁₇O₅PS.^{[1][2][4][5]}

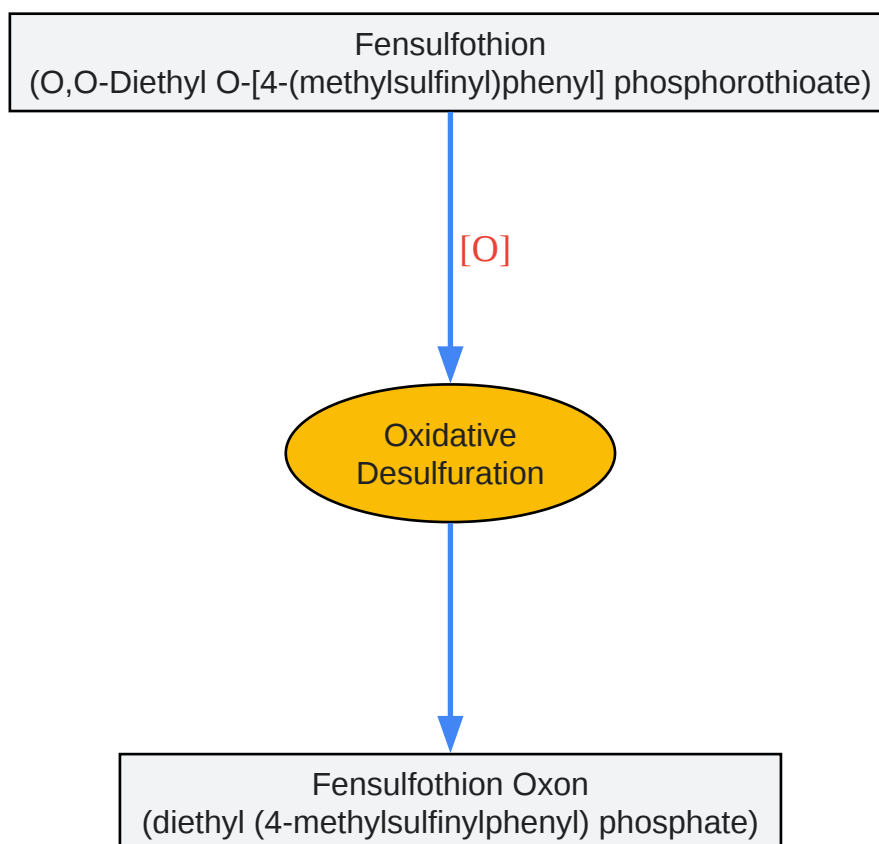
Table 1: Physicochemical Properties of **Fensulfothion Oxon**

Property	Value	Source
CAS Number	6552-21-2	[1] [2] [4]
Molecular Formula	C11H17O5PS	[1] [2] [4] [5]
Molecular Weight	292.29 g/mol	[1] [2] [4]
IUPAC Name	diethyl (4-methylsulfinylphenyl) phosphate	[1] [2] [3]
Canonical SMILES	CCOP(=O)(OCC)OC1=CC=C(C=C1)S(=O)C	[1]
InChI Key	GNTVZNNILZKEIB-UHFFFAOYSA-N	[1] [2]

Synthesis and Metabolism

Fensulfothion oxon is formed in vivo and in the environment through the oxidative desulfuration of its parent compound, Fensulfothion. This metabolic activation is a critical step, as the oxon form is a more potent inhibitor of acetylcholinesterase.[\[6\]](#)

Diagram 1: Synthesis of **Fensulfothion Oxon** from Fensulfothion



[Click to download full resolution via product page](#)

Caption: Oxidation of Fensulfothion to **Fensulfothion oxon**.

Experimental Protocols

The synthesis of **Fensulfothion oxon** is typically achieved through the oxidation of Fensulfothion.[1]

- **Chemical Oxidation:** This method involves the use of oxidizing agents such as hydrogen peroxide or potassium permanganate under controlled laboratory conditions. The reaction selectively converts the thione (P=S) group of Fensulfothion to the oxon (P=O) group.[1]
- **Biological Oxidation:** Microbial systems capable of metabolizing Fensulfothion can also be employed to produce **Fensulfothion oxon**. [1] This method is often used to study the metabolic pathways of the parent compound.

Fensulfothion oxon is often analyzed as a residue in environmental and food samples. High-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS)

and ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) are common methods for its detection and quantification.[1]

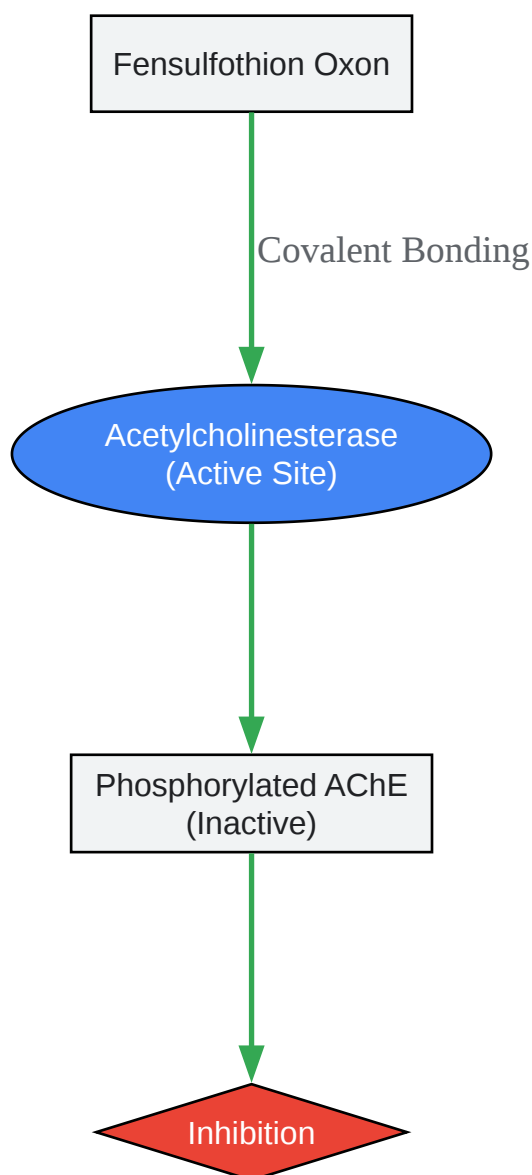
- **Sample Preparation:** Samples, such as baby food or herbal medicines, are first subjected to an extraction process, typically using acetone.[1]
- **Cleanup:** The extract is then cleaned up using solid-phase extraction (SPE) with columns like Sep-Pak C18 and DSC-NH2 to remove interfering substances.[1]
- **Instrumentation:** The cleaned extract is injected into an HPLC or UPLC system for separation, followed by detection and quantification using a tandem mass spectrometer.[1] Gas chromatography–tandem mass spectrometry (GC–MS/MS) is also utilized for the analysis of pesticide residues in complex matrices like herbal medicines.[1]

Biological Activity and Mechanism of Action

The primary biological activity of **Fensulfothion oxon** is the inhibition of acetylcholinesterase (AChE), an enzyme crucial for nerve function.[1] This inhibition is significantly more potent than that of the parent Fensulfothion.[6]

The mechanism of action involves the phosphorylation of the serine hydroxyl group within the catalytic triad of AChE.[1] This forms a stable, covalent bond between the phosphorus atom of **Fensulfothion oxon** and the serine residue, rendering the enzyme inactive. The accumulation of the neurotransmitter acetylcholine in synaptic clefts leads to overstimulation of the nervous system, resulting in neurotoxicity.[1]

Diagram 2: Acetylcholinesterase Inhibition Pathway



[Click to download full resolution via product page](#)

Caption: Inhibition of Acetylcholinesterase by **Fensulfothion oxon**.

Hydrolytic Detoxification

Hydrolysis is a key detoxification pathway for **Fensulfothion oxon**. The enzyme paraoxonase 1 (PON1) in serum can cleave the ester bonds of the oxon, leading to the formation of diethyl phosphate and p-nitrophenol.[1] Genetic variants of human PON1 exhibit different catalytic efficiencies, with the Q192 isoform hydrolyzing **Fensulfothion oxon** at a rate 3.2 times faster than the R192 variant.[1] In aquatic organisms, carboxylesterases in the liver and gills also contribute to hydrolytic detoxification, although at slower rates.[1]

Table 2: Comparative Hydrolysis Rates of **Fensulfothion Oxon**

Enzyme/Organism	Hydrolysis Rate	Fold Difference	Source
Human PON1 (Q192 isoform)	-	3.2x faster than R192	[1]
Human PON1 (R192 isoform)	-	-	[1]
Aquatic Organism Carboxylesterases	2–5 pmol/min/mg protein	-	[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Fensulfothion oxon | 6552-21-2 [smolecule.com]
- 2. Fensulfothion oxon | C11H17O5PS | CID 81038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Fensulfothion-oxon | CAS 6552-21-2 | LGC Standards [lgcstandards.com]
- 4. scbt.com [scbt.com]
- 5. Fensulfothion oxon [webbook.nist.gov]
- 6. 239. Fensulfothion (WHO Pesticide Residues Series 2) [inchem.org]
- To cite this document: BenchChem. [What is the chemical structure of Fensulfothion oxon?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121163#what-is-the-chemical-structure-of-fensulfothion-oxon]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com